

Application Note: A Scalable Synthesis Protocol for Cyclopropyl(4-hydroxyphenyl)methanone

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Compound of Interest

Compound Name: Cyclopropyl(4-hydroxyphenyl)methanone

CAS No.: 36116-18-4

Cat. No.: B1268804

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Abstract

Cyclopropyl(4-hydroxyphenyl)methanone (CAS: 36116-18-4) is a pivotal intermediate in the synthesis of various pharmaceutical agents and specialty chemicals.[1][2] Its production on a large scale necessitates a robust, efficient, and well-understood synthetic protocol. This application note provides a detailed, field-proven guide for the scale-up synthesis of this ketone, focusing on the Friedel-Crafts acylation pathway. We delve into the causality behind procedural choices, present a comprehensive step-by-step protocol, address critical safety considerations for large-scale operations, and outline analytical methods for stringent quality control. This document is intended for researchers, chemists, and process development professionals in the pharmaceutical and chemical industries.

Introduction and Strategic Overview

Cyclopropyl(4-hydroxyphenyl)methanone, a crystalline solid with a melting point of 105-107 °C, possesses the molecular formula C₁₀H₁₀O₂. [3] The primary strategic approach for its industrial synthesis is the Friedel-Crafts acylation, a classic and powerful method for forming

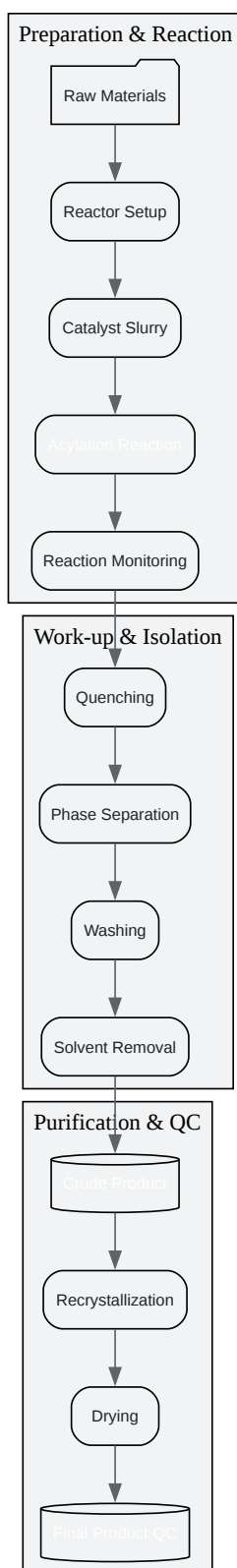
carbon-carbon bonds on aromatic rings.[4][5] This reaction involves the electrophilic substitution of a hydrogen on the phenol ring with an acyl group derived from cyclopropanecarbonyl chloride, catalyzed by a potent Lewis acid.

The choice of the Friedel-Crafts reaction is underpinned by its high convergence and utilization of readily available starting materials: phenol and cyclopropanecarbonyl chloride. However, the direct acylation of phenol presents a unique challenge: the phenolic hydroxyl group, being a Lewis base, can coordinate with the Lewis acid catalyst (e.g., aluminum chloride), effectively deactivating it.[6] This interaction can necessitate using a stoichiometric excess of the catalyst and may promote undesired O-acylation, forming a phenyl ester.

Fortunately, under the right conditions, particularly with sufficient catalyst concentration and thermal input, the initially formed O-acylated ester can undergo an intramolecular rearrangement, known as the Fries rearrangement, to yield the desired C-acylated para-substituted product.[6] Our protocol is optimized to favor this direct C-acylation and rearrangement pathway, ensuring a high yield of the target isomer.

Logical Workflow for Synthesis

The following diagram outlines the high-level workflow from starting materials to the purified final product.



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Caption: High-level workflow for the synthesis and purification of **Cyclopropyl(4-hydroxyphenyl)methanone**.

Detailed Scale-Up Synthesis Protocol

This protocol is designed for a nominal 100-liter scale, assuming standard glass-lined reactor equipment. Adjustments may be necessary based on specific equipment capabilities.

Reagents and Materials

Reagent	CAS No.	MW (g/mol)	Quantity (kg)	Moles (mol)	Notes
Phenol	108-95-2	94.11	5.00	53.13	High purity, <0.2% water
Cyclopropane carbonyl Chloride	4023-34-1	104.54	6.10	58.35	Purity >98%
Aluminum Chloride (Anhydrous)	7446-70-0	133.34	21.25	159.33	Fine powder, handle under nitrogen[7]
Dichloromethane (DCM)	75-09-2	84.93	70 L	-	Anhydrous grade
Hydrochloric Acid (37%)	7647-01-0	36.46	30 L	-	For quenching
Toluene	108-88-3	92.14	40 L	-	For recrystallization
n-Hexane	110-54-3	86.18	40 L	-	For recrystallization
Sodium Sulfate (Anhydrous)	7757-82-6	142.04	5.00	-	For drying

Equipment

- 100 L Glass-Lined Reactor with overhead mechanical stirrer, temperature probe, nitrogen inlet, and reflux condenser.
- 50 L Dropping Funnel (Addition Vessel).
- Chiller unit capable of maintaining -10 °C to 0 °C.
- Quenching vessel (250 L) with stirring, containing crushed ice.
- Scrubber system for HCl gas.
- Filter-dryer or large Büchner funnel setup.
- Vacuum oven.

Step-by-Step Procedure

- **Reactor Preparation:** Ensure the 100 L reactor is clean, dry, and purged with nitrogen. Start a gentle nitrogen blanket that is maintained throughout the process.
- **Catalyst Slurry Formation:** Charge dichloromethane (50 L) into the reactor. Cool the solvent to 0 °C. Under a strong nitrogen flow, carefully and portion-wise add anhydrous aluminum chloride (21.25 kg). **Causality:** This step is highly exothermic. Slow addition and efficient cooling are critical to prevent solvent boiling and pressure buildup. Anhydrous conditions are paramount as water reacts violently with AlCl_3 and deactivates it.^[7]
- **Acylium Ion Complex Formation:** Once the AlCl_3 is fully suspended and the slurry temperature is stable at 0-5 °C, slowly add cyclopropanecarbonyl chloride (6.10 kg) from the dropping funnel over 60-90 minutes. Maintain the internal temperature below 10 °C. **Causality:** This forms the electrophilic acylium ion-Lewis acid complex, the key reactive species. Controlled addition prevents runaway reactions.^[4]
- **Phenol Addition:** In a separate container, dissolve phenol (5.00 kg) in dichloromethane (20 L). Transfer this solution to the dropping funnel. Add the phenol solution to the reactor slurry over 2-3 hours, maintaining the reaction temperature between 5-10 °C.

- **Reaction Progression:** After the addition is complete, allow the mixture to slowly warm to room temperature (20-25 °C) and stir for 12-18 hours.
- **Reaction Monitoring:** Monitor the reaction's progress by taking aliquots (carefully quenching with ice water and extracting into ethyl acetate) and analyzing via HPLC or TLC until the consumption of phenol is complete.^{[8][9]}
- **Work-up: Quenching:** Prepare the quenching vessel with 50 kg of crushed ice and 30 L of concentrated hydrochloric acid. **CRITICAL STEP:** Very slowly and carefully transfer the reaction mixture from the reactor into the stirred ice/HCl mixture via a dip tube. The rate of addition must be controlled to manage the vigorous gas evolution (HCl) and exotherm. Ensure the quenching vessel is well-vented to the scrubber system.^[10] **Causality:** This procedure hydrolyzes the aluminum complexes, protonates the phenoxide, and separates the product into the organic layer. The acid prevents the formation of aluminum hydroxides.
- **Phase Separation and Extraction:** After the quench is complete, continue stirring for 30 minutes. Stop stirring and allow the layers to separate. Drain the lower aqueous layer. The upper organic layer contains the product.
- **Washing:** Wash the organic layer sequentially with 20 L of 2M HCl, 20 L of water, and 20 L of saturated brine solution. Check the pH of the final aqueous wash to ensure it is neutral.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous sodium sulfate (5.00 kg), stir for 1 hour, and filter. Transfer the filtrate to a clean reactor and concentrate under reduced pressure to obtain the crude solid product.
- **Purification by Recrystallization:** Add toluene (30 L) to the crude product and heat to 70-80 °C until fully dissolved. Slowly add n-hexane (30-40 L) until persistent turbidity is observed. Allow the solution to cool slowly to room temperature, then further cool to 0-5 °C for 4 hours to maximize crystallization.
- **Final Isolation and Drying:** Isolate the crystalline product by filtration. Wash the filter cake with a cold (0 °C) mixture of toluene/hexane (20:80). Dry the product in a vacuum oven at 50-60 °C to a constant weight. The expected yield is 6.5 - 7.5 kg (75-87%).

Process Safety and Hazard Management

A thorough hazard analysis is non-negotiable for scale-up. The Friedel-Crafts acylation involves several significant risks that must be actively managed.

Hazard	Root Cause	Mitigation Strategy & PPE
Violent Exothermic Reaction	Reaction of AlCl_3 with water or uncontrolled addition of reagents.	Strict anhydrous conditions. Use of calibrated temperature probes and an efficient cooling system. Establish emergency cooling protocols. PPE: Flame-retardant lab coat, safety glasses, face shield.
HCl Gas Evolution[7][10]	Reaction of moisture with acyl/ AlCl_3 ; hydrolysis during quench.	Perform reaction under nitrogen blanket. Vent reactor and quench vessel through a caustic scrubber system. Ensure adequate ventilation in the workspace. PPE: Acid gas respirator may be required.
Corrosive Chemicals	AlCl_3 , cyclopropanecarbonyl chloride, HCl, phenol.	Use corrosion-resistant equipment (glass-lined). Employ closed-system transfers where possible. PPE: Chemical-resistant gloves (e.g., butyl rubber), apron, face shield.
Pressurization	Rapid heating of solvent or uncontrolled gas evolution.	Ensure adequate venting. Do not exceed 80% of reactor volume. Monitor headspace pressure.

Analytical Quality Control

The final product must be analyzed to ensure it meets the required specifications for purity and identity.

Final Product Specifications

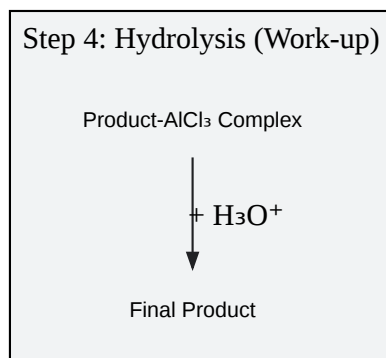
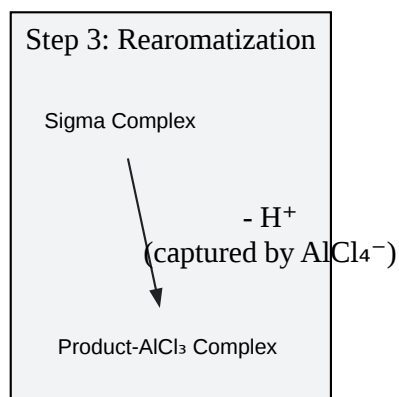
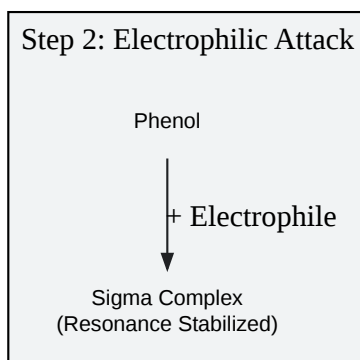
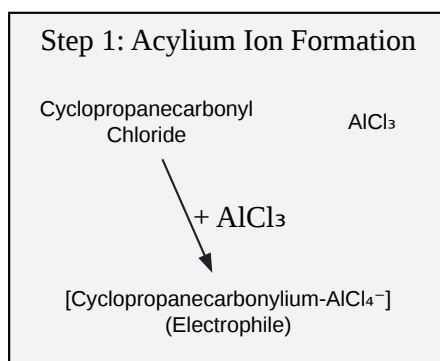
Parameter	Method	Specification
Appearance	Visual	White to off-white crystalline solid
Identity	^1H NMR, ^{13}C NMR	Conforms to reference spectrum
Purity (Assay)	HPLC (UV, 280 nm)[8][11]	$\geq 99.0\%$
Melting Point	Melting Point Apparatus	105 - 107 °C[3]
Residual Solvents	GC-HS	Toluene: ≤ 890 ppm, DCM: ≤ 600 ppm, Hexane: ≤ 290 ppm
Water Content	Karl Fischer Titration	$\leq 0.2\%$

Illustrative HPLC Method

- Column: C18, 4.6 x 150 mm, 5 μm
- Mobile Phase: Acetonitrile : Water (60:40 v/v) with 0.1% Phosphoric Acid
- Flow Rate: 1.0 mL/min
- Detector: UV at 280 nm
- Column Temp: 30 °C
- Injection Vol: 10 μL
- Reference:[8]

Mechanistic Rationale

Understanding the underlying mechanism is key to troubleshooting and process optimization. The diagram below illustrates the accepted pathway for the Friedel-Crafts acylation.



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Caption: Key mechanistic steps of the Friedel-Crafts acylation of phenol.

Conclusion

The Friedel-Crafts acylation of phenol provides a reliable and scalable route to **Cyclopropyl(4-hydroxyphenyl)methanone**. Success on a large scale hinges on meticulous control of reaction parameters, especially temperature and moisture exclusion, and a profound respect for the associated process hazards. The protocol outlined in this document provides a comprehensive framework for achieving high-yield, high-purity production of this valuable intermediate, grounded in established chemical principles and industrial safety standards.

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